

An In-depth Technical Guide to the Biological Activities of Naphthyridine Isomers

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Compound of Interest

Compound Name: 1,2,3,4-Tetrahydro-2,6-naphthyridine dihydrochloride

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Introduction

Naphthyridines are a class of heterocyclic aromatic compounds characterized by a molecular structure consisting of two fused pyridine rings.[1][2][3] There are six possible positional isomers, each differing by the location of the two nitrogen atoms within the bicyclic framework.[1][2][3] This seemingly subtle structural variation gives rise to a remarkable diversity in their physicochemical properties and, consequently, their biological activities. In the realm of medicinal chemistry, the naphthyridine core is considered a "privileged scaffold," a testament to its recurring presence in a multitude of biologically active compounds.[4][5][6] Derivatives of these isomers have been shown to exhibit a broad spectrum of pharmacological effects, including antimicrobial, anticancer, antiviral, and anti-inflammatory properties, making them a fertile ground for drug discovery and development.[1][7][8] This guide provides a comprehensive technical overview of the biological activities of various naphthyridine isomers, delving into their mechanisms of action, structure-activity relationships, and the experimental methodologies used to evaluate their therapeutic potential.

Chapter 1: The Naphthyridine Isomers: A Structural Overview

The six isomers of naphthyridine are 1,5-naphthyridine, 1,6-naphthyridine, 1,7-naphthyridine, 1,8-naphthyridine, 2,6-naphthyridine, and 2,7-naphthyridine. The position of the nitrogen atoms

profoundly influences the electron distribution within the aromatic system, which in turn affects the molecule's ability to interact with biological targets such as enzymes and receptors.

Naphthyridine

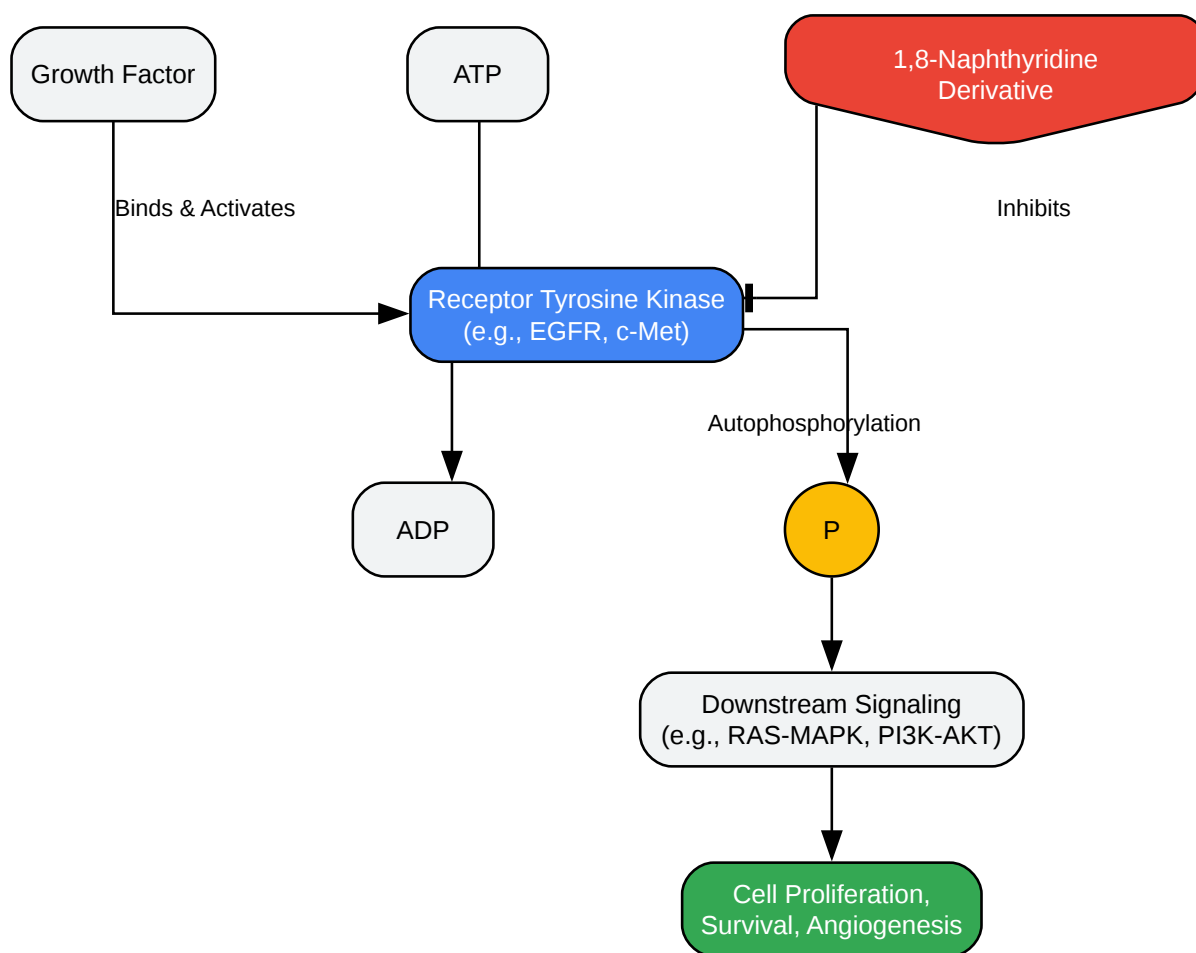
1,6-Naphthyridine

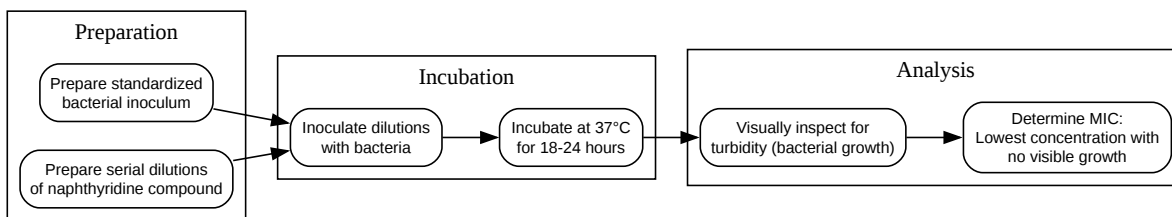
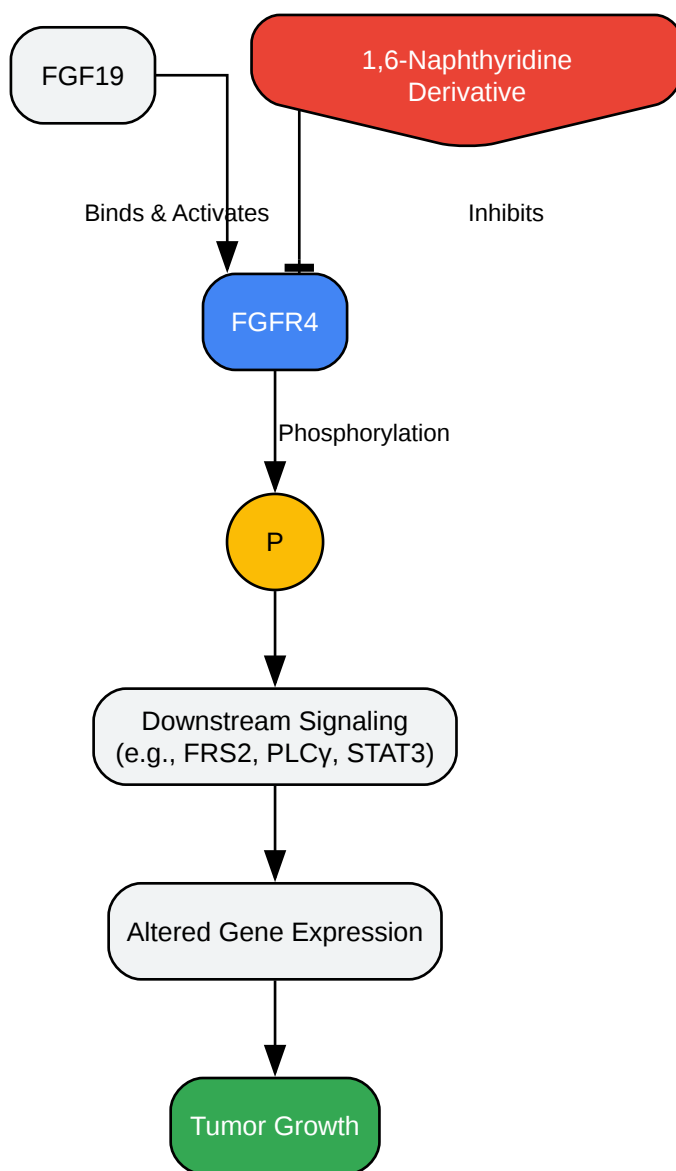
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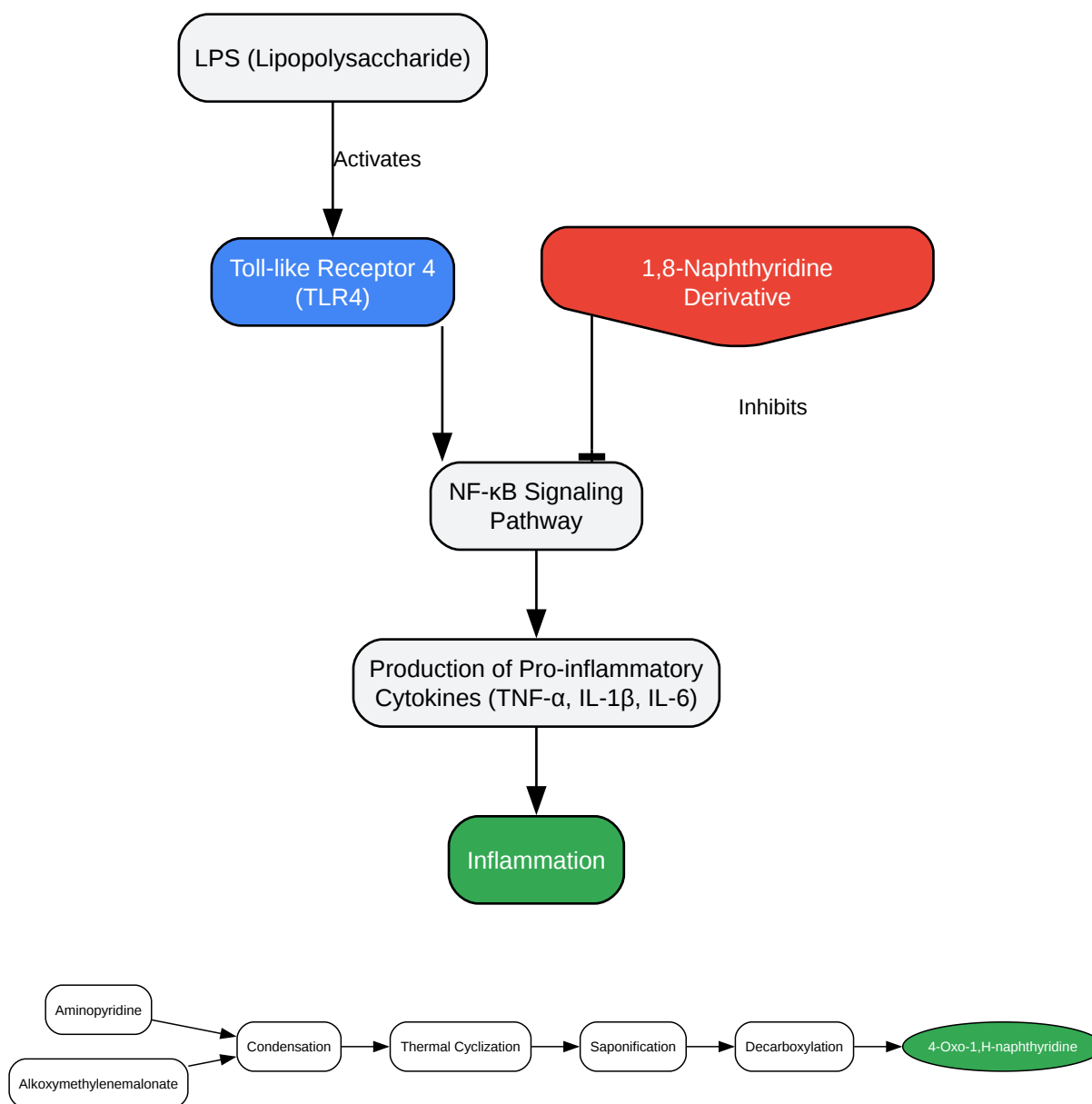
Naphthyridine

2,6-Naphthyridine

2,7-Naphthyridine







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